

best practices for handling and storing 1,5-Hexadien-3-ol

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Compound of Interest

Compound Name: 1,5-Hexadien-3-ol

Cat. No.: B146999

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Technical Support Center: 1,5-Hexadien-3-ol

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for handling and storing **1,5-Hexadien-3-ol**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **1,5-Hexadien-3-ol** and what are its primary hazards?

1,5-Hexadien-3-ol (CAS No. 924-41-4) is a flammable liquid and vapor.^{[1][2][3]} The primary hazard associated with this chemical is its flammability.^[3] It is classified as a Category 3 Flammable Liquid.^[2]

Q2: What are the recommended storage conditions for **1,5-Hexadien-3-ol**?

Store **1,5-Hexadien-3-ol** in a tightly closed container in a dry, cool, and well-ventilated place.^[1]
^[2] Keep it away from heat, sparks, open flames, and hot surfaces.^{[1][2]} Some suppliers recommend refrigeration at +4°C.^[4] It is also noted to be light-sensitive and volatile.^[5]

Q3: What personal protective equipment (PPE) should be worn when handling **1,5-Hexadien-3-ol**?

The following PPE is recommended:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[1][2]
- Skin Protection: Chemical-resistant gloves and fire/flammable resistant, impervious clothing.[1][2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[1]

Q4: What should I do in case of a spill?

In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[1][2]

Evacuate personnel to a safe area.[1] Use non-sparking tools and explosion-proof equipment for containment and cleanup.[1][2] Absorb the spill with an inert material and dispose of it in a suitable, closed container.[1] Prevent the chemical from entering drains.[1][2]

Q5: How should **1,5-Hexadien-3-ol** be disposed of?

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction or decomposition	Incompatible materials, exposure to heat or light.	Ensure storage away from oxidizing agents and other incompatible materials.[6] Store in a cool, dark place.[1] [5]
Material has changed color (yellowing)	Exposure to light or air over time.	This may indicate degradation. It is recommended to use fresh material for sensitive experiments. Store under an inert atmosphere if possible for long-term storage.
Inconsistent experimental results	Impurities in the 1,5-Hexadien-3-ol.	Verify the purity of the material. If necessary, purify the compound using appropriate laboratory techniques.

Quantitative Data Summary

Property	Value	Source
CAS Number	924-41-4	[1][3]
Molecular Formula	C6H10O	[3]
Molecular Weight	98.14 g/mol	[3]
Flash Point	29 °C (84.2 °F) - closed cup	[2]
Density	0.878 g/mL at 25 °C	
Boiling Point	133-134 °C	[4]
Storage Temperature	Refrigerator (+4°C)	[4]

Experimental Protocols

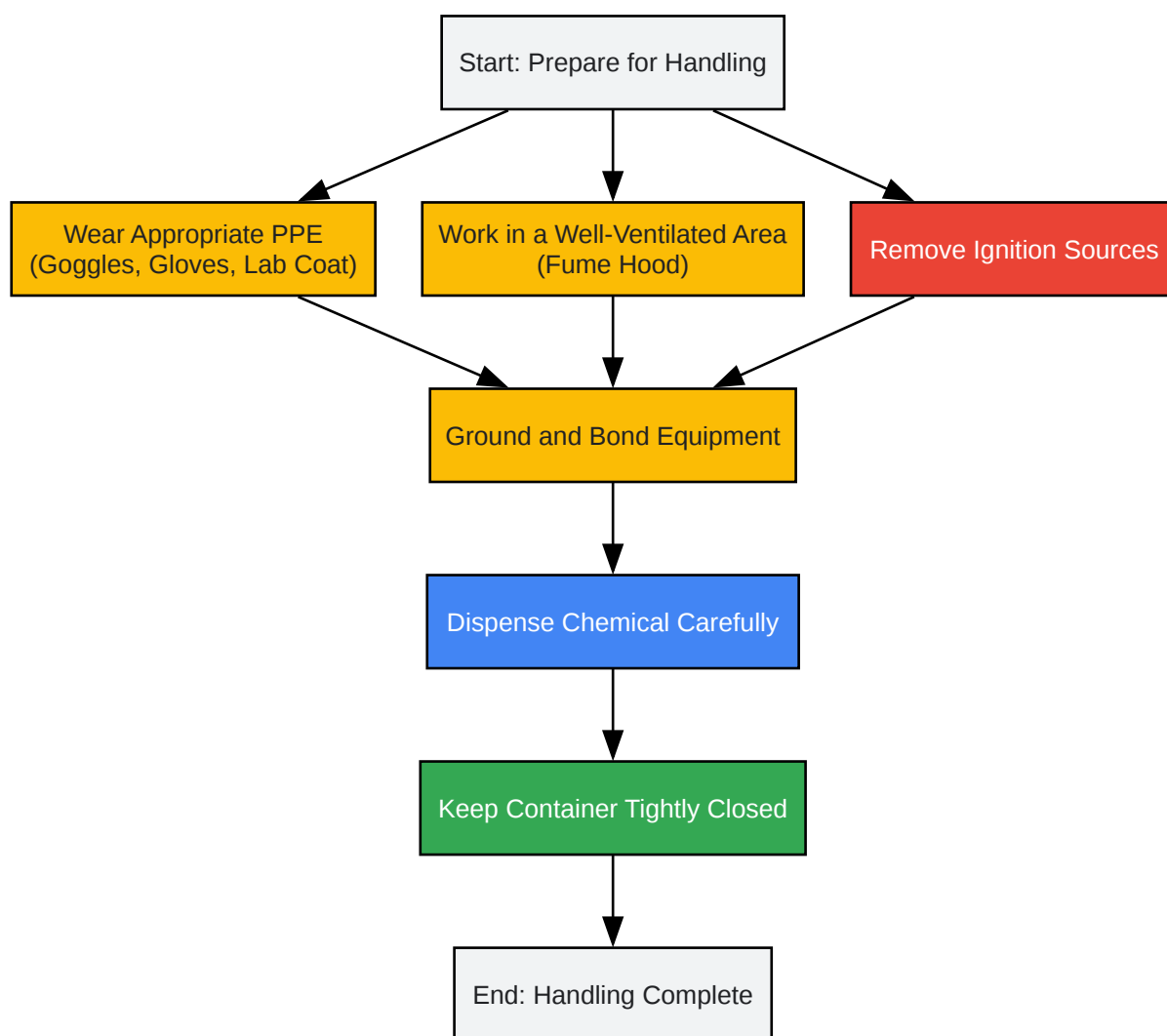
Protocol 1: Standard Handling Procedure

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Ensure all sources of ignition (e.g., open flames, hot plates, static discharge) are removed from the work area.[\[1\]](#)[\[2\]](#)
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Use non-sparking tools when handling the material.[\[1\]](#)[\[2\]](#)
- Dispense the required amount of **1,5-Hexadien-3-ol** carefully, avoiding splashes.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

Protocol 2: Small Spill Cleanup

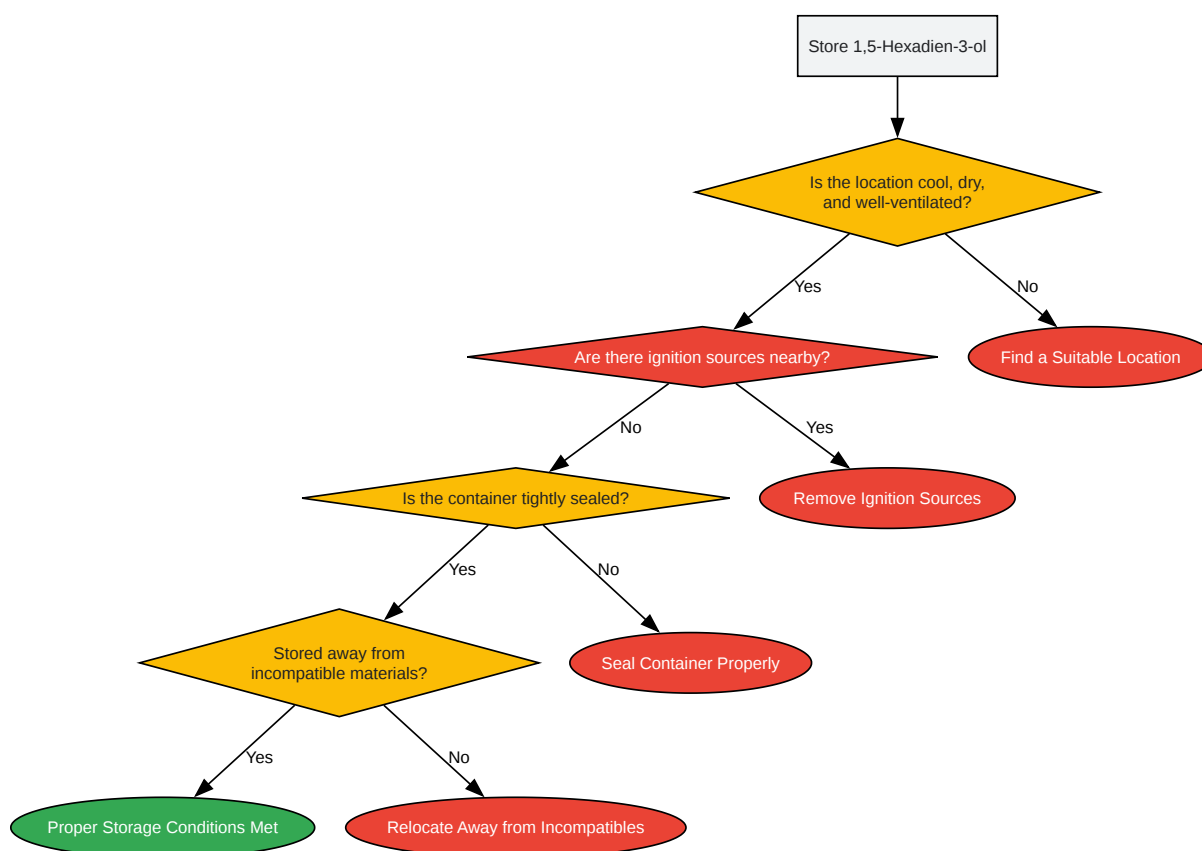
- Immediately alert others in the vicinity and restrict access to the area.
- Ensure the area is well-ventilated and remove all ignition sources.[\[1\]](#)[\[2\]](#)
- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Use non-sparking tools to collect the absorbed material into a suitable, labeled container for hazardous waste.[\[1\]](#)[\[2\]](#)
- Clean the spill area with soap and water.
- Dispose of the waste according to institutional and local regulations.[\[1\]](#)[\[2\]](#)

Visual Guides



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Caption: Workflow for the safe handling of **1,5-Hexadien-3-ol**.



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Caption: Decision tree for proper storage of **1,5-Hexadien-3-ol**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 1,5-Hexadien-3-ol | C6H10O | CID 79122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemwhat.com [chemwhat.com]
- 5. 1,5-HEXADIEN-3-OL CAS#: 924-41-4 [m.chemicalbook.com]
- 6. gelest.com [gelest.com]
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